

Application Notes and Protocols for Quinolin-4-ylmethanamine Dihydrochloride

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Compound of Interest

Compound Name: *Quinolin-4-ylmethanamine dihydrochloride*

Cat. No.: *B1520125*

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For Researchers, Scientists, and Drug Development Professionals

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Disclaimer: These application notes and protocols have been synthesized from available safety and handling data for structurally related compounds and general principles of laboratory safety. A specific Safety Data Sheet (SDS) for **Quinolin-4-ylmethanamine Dihydrochloride** (CAS 200355-70-6) was not publicly available at the time of publication. Users are strongly advised to consult the supplier-specific SDS upon receipt of this compound and to perform their own risk assessment before use.

Introduction: Understanding Quinolin-4-ylmethanamine Dihydrochloride

Quinolin-4-ylmethanamine dihydrochloride is a heterocyclic organic compound featuring a quinoline core functionalized with a methanamine group. As a dihydrochloride salt, it exhibits enhanced aqueous solubility compared to its free base form, a crucial property for its application in various biological and chemical research settings.[1] The quinoline moiety is a key structural motif in numerous biologically active compounds, and its derivatives have been explored for their potential in pharmaceutical development, including antimicrobial and anticancer applications.[2] This compound serves as a valuable intermediate and building block in medicinal chemistry and drug discovery.[2]

Given its chemical structure and the known toxicological profile of the parent quinoline molecule, which is classified as toxic and a suspected carcinogen, it is imperative that **Quinolin-4-ylmethanamine dihydrochloride** be handled with appropriate caution and adherence to strict safety protocols.[3][4][5]

Hazard Identification and Safety Precautions

Based on the hazard classifications of structurally similar compounds, **Quinolin-4-ylmethanamine dihydrochloride** should be treated as a hazardous substance.[6][7]

Anticipated Hazards:

- Harmful if swallowed: (Acute toxicity, oral)[6][8]
- Causes skin irritation:[6][8][9]
- Causes serious eye irritation:[6][8][9]
- May cause respiratory irritation:[6][8]

Causality of Hazards: The amine and quinoline functionalities can interact with biological macromolecules, leading to irritation and toxicity. The dihydrochloride salt, while improving solubility, can contribute to the acidic nature of the compound in solution, potentially exacerbating irritation.

Core Safety Directives:

- Avoid contact: Prevent direct contact with skin, eyes, and clothing.[6]
- Avoid inhalation: Do not breathe dust, fumes, or aerosols.[3][6]
- Avoid ingestion:[6]
- Engineering Controls: Always handle this compound in a certified chemical fume hood with adequate ventilation to minimize exposure.[10][11] Ensure that an eyewash station and a safety shower are readily accessible.[6][11]

Personal Protective Equipment (PPE): A Self-Validating System

A comprehensive PPE strategy is essential for the safe handling of **Quinolin-4-ylmethanamine dihydrochloride**. The following PPE is mandatory and should be selected based on resistance to chemical permeation.

| PPE Component | Specifications and Rationale |
|--------------------------|---|
| Hand Protection | Wear compatible, chemical-resistant gloves (e.g., nitrile) inspected for integrity before each use. Change gloves frequently, at least every 30-60 minutes, or immediately if contamination is suspected. [5] [6] |
| Eye and Face Protection | Use tight-sealing safety goggles. For splash hazards, a face shield should be worn in addition to goggles. [5] [6] [12] |
| Skin and Body Protection | Wear a lab coat. For larger quantities or when there is a significant risk of spillage, a chemical-resistant apron or suit is recommended. [6] |
| Respiratory Protection | For weighing and handling of the solid material where dust may be generated, a NIOSH/MSHA or European Standard EN 149 approved respirator is required. [6] |

Storage and Stability: Preserving Compound Integrity

Proper storage is critical to maintain the purity and stability of **Quinolin-4-ylmethanamine dihydrochloride**.

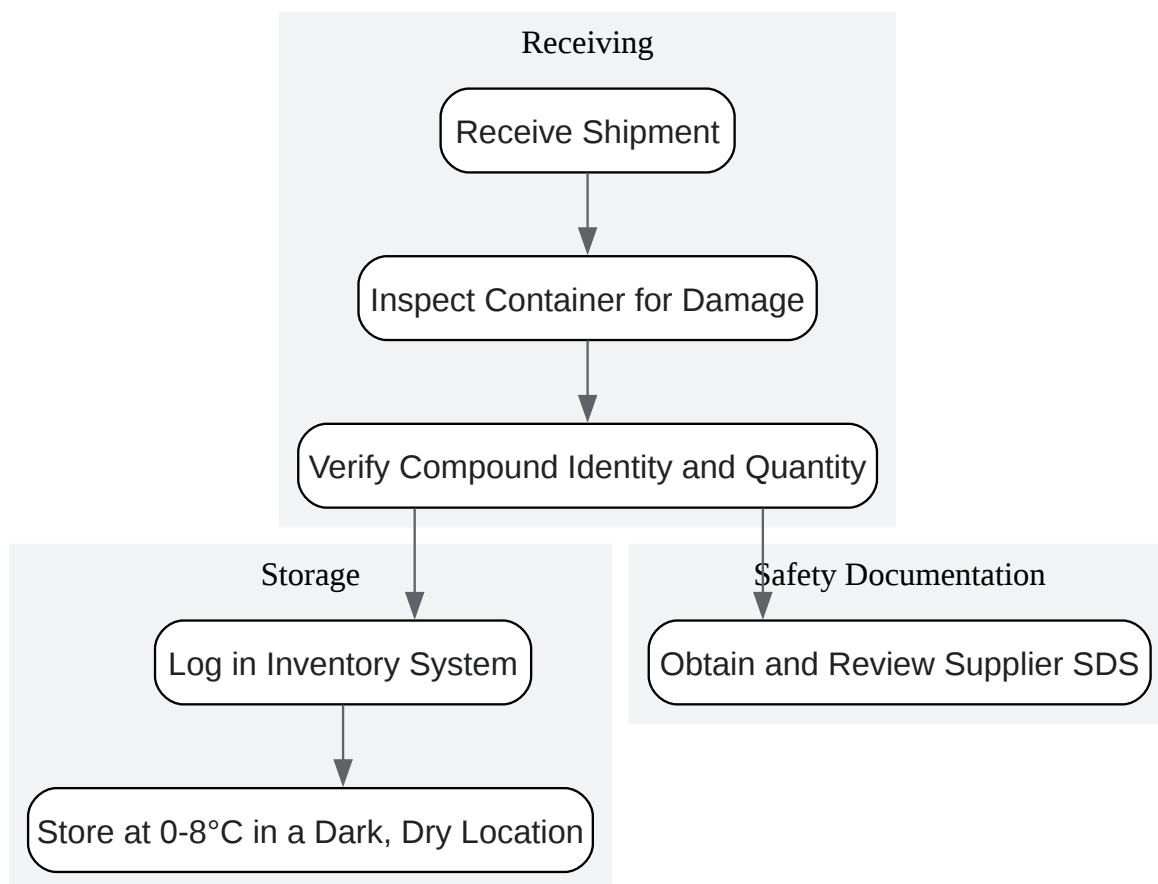
Recommended Storage Conditions:

| Parameter | Condition | Justification |
|-------------------|--|---|
| Temperature | 0-8 °C[2] or in a cool, dry place.[6] | Reduced temperature minimizes the rate of potential degradation. |
| Atmosphere | Store in a tightly sealed container under an inert atmosphere (e.g., argon or nitrogen) if possible. | Protects from atmospheric moisture and oxygen, which can degrade the compound over time. |
| Light | Protect from light. | Quinoline and its derivatives can be light-sensitive, leading to degradation and discoloration.[13] |
| Incompatibilities | Keep away from strong oxidizing agents and strong acids.[4][12] | To prevent potentially hazardous reactions. |

Experimental Protocols: From Receipt to Application

The following protocols provide a step-by-step guide for the safe handling and preparation of solutions of **Quinolin-4-ylmethanamine dihydrochloride**.

Receiving and Initial Storage Workflow



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Caption: Workflow for receiving and storing the compound.

Protocol for Preparing a Stock Solution

This protocol describes the preparation of a 10 mM stock solution in an aqueous buffer.

Materials:

- **Quinolin-4-ylmethanamine dihydrochloride**
- Calibrated analytical balance
- Weighing paper or boat

- Spatula
- Appropriate volumetric flask (e.g., 10 mL)
- Beaker
- Magnetic stirrer and stir bar (optional)
- Solvent (e.g., sterile phosphate-buffered saline (PBS), pH 7.4)
- Personal Protective Equipment (as specified in Section 3)

Procedure:

- Pre-calculation: Determine the mass of **Quinolin-4-ylmethanamine dihydrochloride** required to prepare the desired volume and concentration of the stock solution. (Molecular Weight: 231.12 g/mol)
- Don PPE: Put on all required personal protective equipment.
- Tare Balance: In a chemical fume hood, place the weighing boat on the analytical balance and tare it.
- Weigh Compound: Carefully weigh the calculated amount of the compound onto the weighing boat.
- Transfer: Gently transfer the weighed powder into the volumetric flask.
- Dissolution: Add approximately half of the final volume of the chosen solvent to the flask. Gently swirl the flask to dissolve the solid. The dihydrochloride salt form is expected to be water-soluble.^[1]
- Complete to Volume: Once the solid is fully dissolved, add the solvent to the calibration mark on the volumetric flask.
- Mixing: Cap the flask and invert it several times to ensure a homogenous solution.

- Labeling: Clearly label the flask with the compound name, concentration, solvent, date of preparation, and your initials.
- Storage: Store the stock solution at -20°C or -80°C in small aliquots to avoid repeated freeze-thaw cycles.

Spill and Waste Disposal

Spill Response:

- Small Spills (powder): Gently cover the spill with an inert absorbent material (e.g., sand, vermiculite).^[5] Scoop the material into a labeled, sealed container for hazardous waste disposal.
- Small Spills (liquid): Absorb the spill with an inert material. Place the contaminated material in a sealed container for hazardous waste disposal.
- Large Spills: Evacuate the area and contact your institution's environmental health and safety department immediately.

Waste Disposal:

- Dispose of all waste materials (excess compound, contaminated consumables, and solutions) in accordance with local, state, and federal regulations for hazardous chemical waste. Do not dispose of down the drain.^[14]

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